

Diisopropyl Carbonate: A Technical Guide to a Greener Solvent Alternative

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Compound of Interest

Compound Name: *Diisopropyl carbonate*

Cat. No.: *B044100*

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

The imperative to adopt greener, more sustainable practices in the chemical and pharmaceutical industries has driven the search for alternatives to conventional volatile and often hazardous organic solvents. **Diisopropyl carbonate** (DIPC) is emerging as a compelling green solvent candidate, offering a favorable combination of low toxicity, good solvency, and a reduced environmental footprint.^{[1][2]} This technical guide provides an in-depth overview of **diisopropyl carbonate**, including its physicochemical properties, safety profile, potential synthesis routes, and applications, with a focus on its utility for researchers and professionals in drug development.

Introduction: The Need for Sustainable Solvents

Solvents are fundamental to a vast array of chemical processes, from organic synthesis and purification to the formulation of coatings and cleaning agents. However, many traditional solvents, such as dichloromethane, chloroform, and toluene, pose significant health, safety, and environmental risks.^[3] The principles of green chemistry advocate for the use of safer solvents and auxiliaries to minimize these hazards.^[4] Organic carbonates, a class of compounds that includes **diisopropyl carbonate**, are recognized as promising green solvents due to their biodegradability, low toxicity, and derivation from sustainable feedstocks.^{[5][6]} DIPC, a dialkyl carbonate, presents a viable alternative to more volatile and toxic organic

solvents, offering a safer working environment due to its relatively low vapor pressure and mild odor.[\[1\]](#)

Physicochemical Properties of Diisopropyl Carbonate

A comprehensive understanding of a solvent's physical and chemical properties is crucial for its effective application. The key properties of **diisopropyl carbonate** are summarized in Table 1.

Table 1: Physical and Chemical Properties of Diisopropyl Carbonate

Property	Value	Source(s)
CAS Number	6482-34-4	[7] [8]
Molecular Formula	C ₇ H ₁₄ O ₃	[7] [8] [9]
Molecular Weight	146.18 g/mol	[8] [9]
Appearance	Colorless liquid/oil	[2] [10]
Density	0.945 g/mL	[7] [11]
Boiling Point	147 °C	[7] [11]
Flash Point	53 °C	[7] [11]
Refractive Index	1.525	[7]
LogP	1.95640	[7]

| Storage Condition | 2-8°C, Sealed in dry environment |[\[7\]](#) |

Diisopropyl Carbonate as a Green Solvent: A Comparative Overview

The "greenness" of a solvent is evaluated based on several factors, including its toxicity, environmental fate, and safety. DIPC exhibits favorable characteristics in these areas, particularly when compared to traditional solvents.

Table 2: Comparison of **Diisopropyl Carbonate** with Common Solvents

Property	Diisopropyl Carbonate	Dichloromethane (DCM)	Acetone	Ethyl Acetate
Boiling Point (°C)	147[7][11]	39.6	56	77.1
Density (g/mL)	0.945[7][11]	1.33	0.784	0.902
Flash Point (°C)	53[7][11]	N/A	-20	-4
Toxicity Profile	Low toxicity[1][2]	Suspected carcinogen	Low acute toxicity	Low acute toxicity

| Environmental Fate | Expected to be biodegradable* | Persistent | Readily biodegradable | Readily biodegradable |

*Biodegradability is inferred from related dialkyl carbonates like dimethyl carbonate and diethyl carbonate, which are known to be biodegradable.[6][12][13]

Safety and Hazard Profile

While considered to have low toxicity, **diisopropyl carbonate** is not without hazards.[1][2] It is a flammable liquid and vapor and can cause skin and serious eye irritation.[8] It may also cause respiratory irritation.[8] Appropriate personal protective equipment (PPE) should be used when handling this chemical.

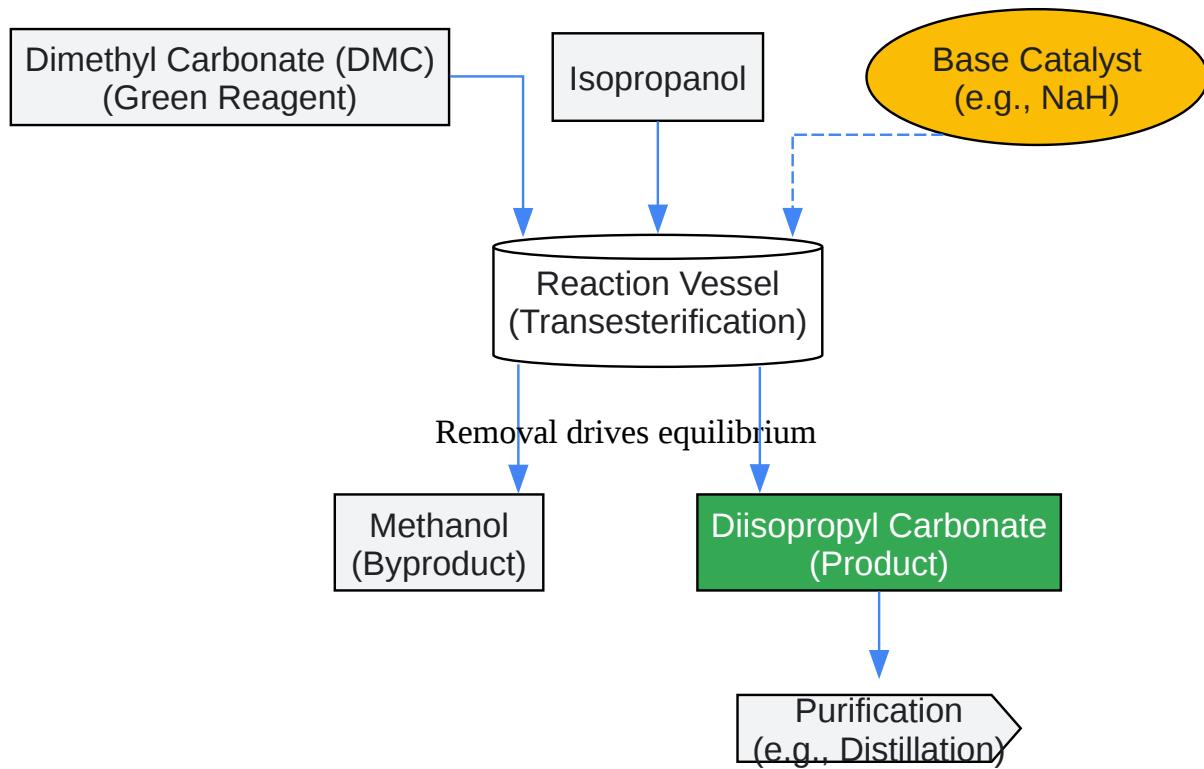
Table 3: Safety and Hazard Information for **Diisopropyl Carbonate**

Hazard Statement	GHS Code	Description	Source
Flammable liquid and vapor	H226	Flammable liquids	[8]
Causes skin irritation	H315	Skin corrosion/irritation	[8]
Causes serious eye irritation	H319	Serious eye damage/eye irritation	[8]

| May cause respiratory irritation | H335 | Specific target organ toxicity, single exposure; Respiratory tract irritation | [8] |

Synthesis of Diisopropyl Carbonate

Green synthesis routes are essential to the life cycle of a green solvent. While phosgene-based methods have been traditionally used for carbonates, modern, more environmentally friendly approaches are preferred.[6][14] A potential green synthesis for **diisopropyl carbonate** involves the transesterification of a simpler dialkyl carbonate, like dimethyl carbonate (DMC), with isopropanol. This avoids the use of highly toxic phosgene.[15]



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Caption: A potential green synthesis pathway for **diisopropyl carbonate** via transesterification.

Applications in Research and Drug Development

Diisopropyl carbonate's favorable properties make it a versatile solvent and reagent in several industrial and research applications.[1]

- **Organic Synthesis:** It serves as a solvent for a variety of organic reactions.[2][16] Its solvency power is suitable for dissolving a range of resins and pigments.[1]
- **Pharmaceutical Intermediate:** DIPC is used as a chemical intermediate in the synthesis of pharmaceuticals.[1][16] Notably, it is employed in the synthesis of Huperizine A, a potential therapeutic agent for Alzheimer's disease.[9][10][17]
- **Coatings and Adhesives:** In the coatings industry, DIPC can be used in formulations for paints and varnishes, where it helps dissolve resins and control drying times to improve film formation.[1][2]
- **Cleaning Agents:** Its ability to dissolve organic residues without posing significant health or environmental risks makes it suitable for precision cleaning applications, such as in the electronics industry.[1]

Experimental Protocols: Diisopropyl Carbonate in Extraction

The use of greener solvents in analytical sample preparation is a key area of research. Based on methodologies developed for the similar diethyl carbonate (DEC), DIPC can be proposed as an effective extraction solvent in techniques like dispersive liquid-liquid microextraction (DLLME).[12][18]

Hypothetical Protocol: DLLME for Extraction of Chlorophenols from Water

This protocol is adapted from established methods using diethyl carbonate.[12][18]

Objective: To extract chlorophenol contaminants from a water sample for subsequent analysis (e.g., by Gas Chromatography).

Materials:

- **Diisopropyl carbonate** (DIPC) - Extraction solvent

- Methanol - Disperser solvent
- 8 mL water sample
- Potassium sulfate (K₂SO₄)
- Centrifuge

Methodology:

- Sample Preparation: To an 8 mL aqueous sample, add K₂SO₄ to a final concentration of 7.5% (w/v) to increase the ionic strength and promote phase separation.
- Solvent Mixture Preparation: Prepare a mixture containing 300 µL of **diisopropyl carbonate** (extraction solvent) and 0.5 mL of methanol (disperser solvent).
- Injection and Emulsion Formation: Rapidly inject the solvent mixture into the prepared water sample. A cloudy solution (emulsion) will form as fine droplets of DIPC are dispersed throughout the aqueous phase.
- Extraction: The high surface area of the dispersed droplets facilitates the rapid extraction of chlorophenols from the water into the DIPC.
- Phase Separation: Centrifuge the emulsion for 5-10 minutes at 4000 rpm. This will break the emulsion and sediment the DIPC phase at the bottom of the tube.
- Analysis: Carefully collect the DIPC phase using a microsyringe and inject it into the analytical instrument (e.g., GC-MS) for quantification of the chlorophenols.

Sample & Solvent Preparation

1. Prepare 8 mL water sample with 7.5% K₂SO₄

2. Prepare mixture: 300 μ L DIPC + 0.5 mL Methanol

Extraction Process

3. Rapidly inject solvent mixture into water sample

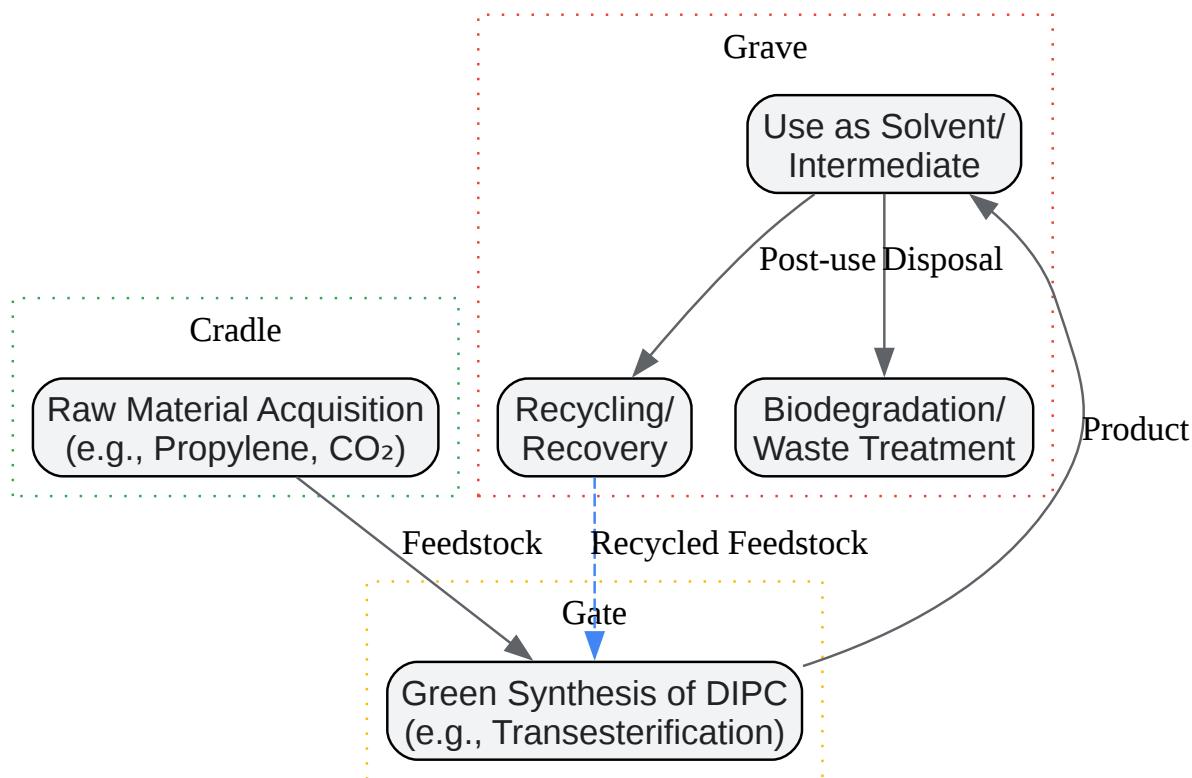
4. Emulsion forms: Chlorophenols partition into DIPC

Analysis

5. Centrifuge to separate phases

6. Collect DIPC phase

7. Analyze by GC-MS



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